

long-term extension study design deuruxolitinib

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Deuruxolitinib

CAS No.: 1513883-39-0

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THRIVE-AA Long-Term Extension Study Design

The long-term efficacy and safety data for **deuruxolitinib** primarily come from the open-label extension (OLE) studies of the Phase 3 THRIVE-AA1 and THRIVE-AA2 trials [1]. The core design of these studies is summarized below.

Table 1: Key Elements of the THRIVE-AA Phase 3 Program and Open-Label Extension

Element	Description
Compound	Deuruxolitinib (formerly CTP-543), an oral selective inhibitor of Janus kinases (JAK) 1 and 2 [1] [2].
Indication	Adults with moderate-to-severe alopecia areata [1] [3].
Initial Phase	Two randomized, double-blind, placebo-controlled Phase 3 trials (THRIVE-AA1 and THRIVE-AA2) over 52 weeks [1].
Dosing in Core Study	Patients received deuruxolitinib (8 mg or 12 mg twice daily) or placebo [2].
Extension Phase	Open-label extension (OLE) for patients who completed the initial 52-week study [1].

Element	Description
Dosing in OLE	Patients from the core study continued or switched to deuruxolitinib 8 mg twice daily [1].
Primary Efficacy Measure	Severity of Alopecia Tool (SALT) score ≤ 20 , indicating 20% or less scalp hair loss [3].

Long-Term Efficacy and Safety Outcomes

Data from the open-label extension studies show that **deuruxolitinib** not only maintains hair regrowth but can lead to improved responses over time.

Table 2: Summary of Long-Term Efficacy and Safety from the OLE Studies

Category	Findings
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| **Efficacy** | - **Durable Response:** Patients maintained hair regrowth achieved during the initial 52-week period [1].

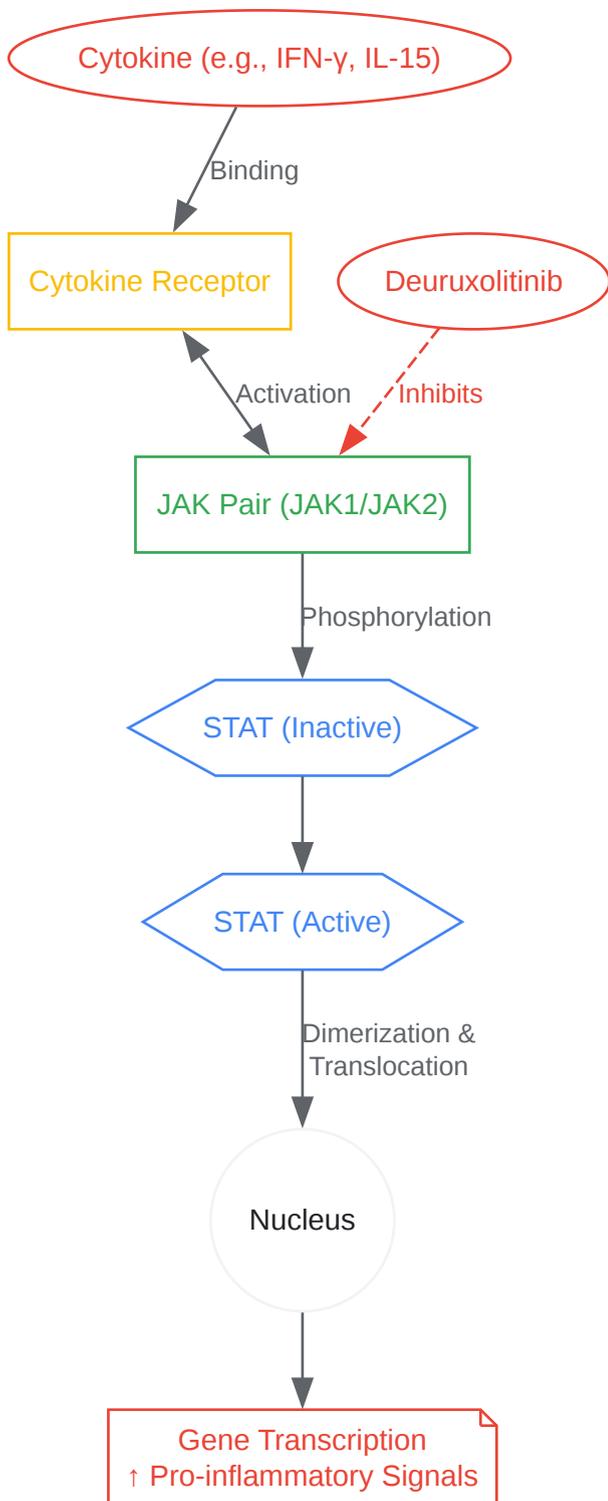
- **Improved Response:** Some patients achieved even greater efficacy over time during the OLE [1].
- **Safety & Tolerability** | - The therapy was found to be safe with a consistent profile over time [1].
- **Most Frequent Adverse Events (with 8 mg BID):** Headache (12%), acne (10%), nasopharyngitis (8%), elevated serum creatine phosphokinase (CPK) (5%), and weight gain (3%) [2].
- **Serious Safety Events** | - **Thromboembolic Events:** At the 8 mg BID dose, no events were reported in the first 52 weeks; one deep vein thrombosis (DVT) was reported later in the OLE. The 12 mg BID dose was associated with a higher incidence (5 events in the first 52 weeks) [2].
- **Infections:** Serious infection rate was low (0.6%). Incidences of herpes simplex (1.8%) and herpes zoster (1.2%) were reported, with no observed tuberculosis reactivation [2].
- **Laboratory Abnormalities:** Included dyslipidemia (5.8%), anemia (2%), neutropenia (1.3%), and elevated liver enzymes (<1%) [2].

Mechanism of Action and Experimental Protocol

Understanding the drug's mechanism is key to its application in research and development.

Mechanism of Action (MoA) Alopecia areata is an autoimmune disease where CD8⁺ T cells attack hair follicles, primarily driven by the JAK-STAT signaling pathway [4]. Cytokines like interleukin-15 (IL-15) and interferon-gamma (IFN- γ) bind to their receptors on immune and follicular epithelial cells, triggering JAK enzyme phosphorylation and activation of STAT proteins [4] [5]. Activated STATs dimerize and translocate to the nucleus, promoting the transcription of pro-inflammatory genes that perpetuate the autoimmune attack and disrupt hair follicle immune privilege [4] [5]. As a selective JAK1 and JAK2 inhibitor, **deuruxolitinib** blocks this signaling cascade, reducing inflammation and allowing hair follicles to recover and re-enter the growth phase [2].

The diagram below illustrates this pathway and the site of **deuruxolitinib**'s inhibition.



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Recommended Monitoring Protocol Based on the safety profile, the following monitoring is recommended for patients on **deuruxolitinib** [2] [6]:

- **Baseline Testing:**
 - Complete Blood Count (CBC) with differential.
 - Comprehensive Metabolic Panel, including liver enzymes (ALT, AST).
 - Fasting lipid panel.
 - Serologies for Hepatitis B/C and HIV.
 - Tuberculosis (TB) testing (e.g., interferon-gamma release assay or tuberculin skin test).
 - CYP2C9 genotyping (to identify poor metabolizers) [2] [6].
 - Pregnancy test for individuals of childbearing potential.
- **Follow-up Monitoring:** Repeat CBC, liver enzymes, and lipid panel approximately every 3 months [2].

Future Directions in Alopecia Areata Treatment

Expert commentary suggests the future treatment landscape for chronic conditions like alopecia areata may involve sequential or combination therapies [1]. The goal is to use fast-acting agents like oral JAK inhibitors (e.g., **deuruxolitinib**) to rapidly induce hair regrowth, then maintain the response with a targeted biologic therapy that may offer a more favorable long-term safety profile and require less intensive monitoring [1]. This approach aims to balance high efficacy with long-term patient safety.

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To cite this document: Smolecule. [long-term extension study design deuruxolitinib]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b3469398#long-term-extension-study-design-deuruxolitinib]

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